

Technical Guide: (E)-3-(Dimethylamino)-2-methylprop-2-enal

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *3-Dimethylamino-2-methyl-2-propenal*

Cat. No.: *B1144346*

[Get Quote](#)

IUPAC Name: (E)-3-(dimethylamino)-2-methylprop-2-enal

This technical guide provides an in-depth overview of (E)-3-(dimethylamino)-2-methylprop-2-enal, a versatile chemical intermediate. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its synthesis, chemical properties, and applications in the synthesis of pharmaceuticals and heterocyclic compounds.

Chemical and Physical Properties

(E)-3-(dimethylamino)-2-methylprop-2-enal is a solid organic compound.^[1] Its key properties are summarized in the table below for easy reference.

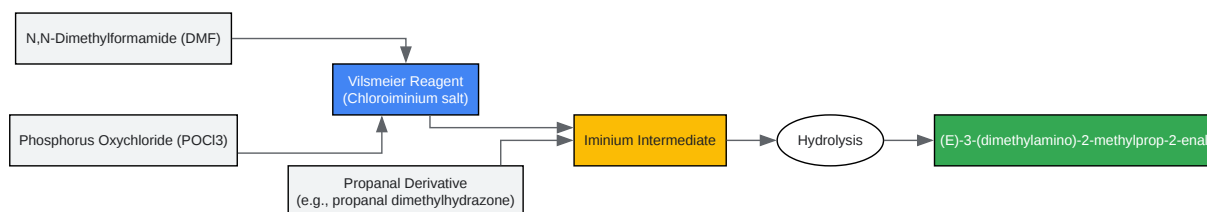
Property	Value	Source
Molecular Formula	C ₆ H ₁₁ NO	[2][3]
Molecular Weight	113.16 g/mol	[1][2]
Appearance	Solid	[1]
Melting Point	34-38 °C	[1]
Boiling Point	110-115 °C at 1 mmHg	[1]
Density	0.971 g/mL at 25 °C	[1]
Flash Point	113 °C (closed cup)	[1]
CAS Number	19125-76-9	[1]

Synthesis

The primary method for synthesizing (E)-3-(dimethylamino)-2-methylprop-2-enal is the Vilsmeier-Haack reaction.[4][5][6][7] This reaction involves the formylation of an active methylene compound, in this case, propanal or a derivative, using a Vilsmeier reagent. The Vilsmeier reagent is typically formed in situ from a substituted amide, such as N,N-dimethylformamide (DMF), and an acid chloride, like phosphorus oxychloride (POCl₃) or thionyl chloride (SOCl₂).[6][8]

Vilsmeier-Haack Reaction Workflow

The logical workflow for the Vilsmeier-Haack synthesis of (E)-3-(dimethylamino)-2-methylprop-2-enal is illustrated below.



[Click to download full resolution via product page](#)

Caption: Vilsmeier-Haack synthesis of (E)-3-(dimethylamino)-2-methylprop-2-enal.

Experimental Protocol: Vilsmeier-Haack Reaction

The following is a representative experimental protocol for the Vilsmeier-Haack formylation.

Materials:

- N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl_3)
- An electron-rich alkene (e.g., propanal dimethylhydrazone)
- Sodium acetate
- Diethyl ether (Et_2O)
- Water
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography

Procedure:

- Formation of the Vilsmeier Reagent: In a flask maintained at 0 °C, add phosphorus oxychloride dropwise to N,N-dimethylformamide (DMF). The reaction is exothermic and results in the formation of the chloroiminium salt, known as the Vilsmeier reagent.^[5]
- Formylation: To a solution of the propanal derivative in DMF, add the prepared Vilsmeier reagent at 0 °C.
- Reaction: Allow the mixture to stir at room temperature for several hours to ensure the completion of the reaction.

- Hydrolysis: Quench the reaction by adding an aqueous solution of sodium acetate at 0 °C and stir for a short period.
- Extraction: Dilute the reaction mixture with water and extract the product with diethyl ether.
- Work-up: Wash the combined organic layers with brine and dry over anhydrous sodium sulfate.
- Purification: After filtering, concentrate the filtrate under reduced pressure. Purify the resulting residue by silica gel column chromatography to obtain the final product.

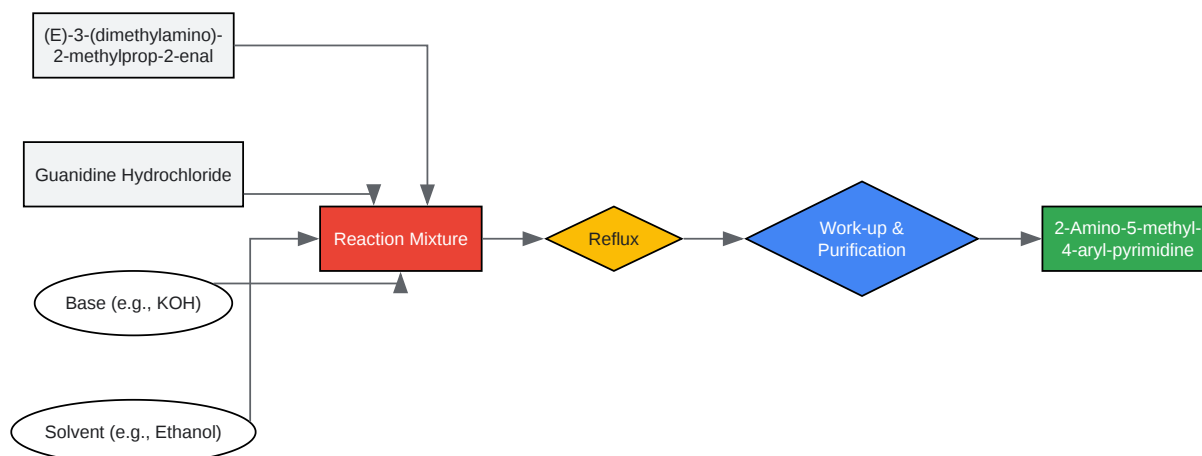
Applications in Drug Development and Organic Synthesis

(E)-3-(dimethylamino)-2-methylprop-2-enal is a valuable building block in the synthesis of various heterocyclic compounds and is a key intermediate in the production of the cholesterol-lowering drug, fluvastatin.[9]

Synthesis of Pyrimidine Derivatives

This compound can be used to synthesize pyrimidine derivatives through condensation reactions with guanidine or its derivatives. The general reaction involves the cyclization of the α,β -unsaturated aldehyde with the amidine group of guanidine.

The logical workflow for the synthesis of a 2-aminopyrimidine derivative is outlined below.



[Click to download full resolution via product page](#)

Caption: Synthesis of 2-aminopyrimidine derivatives.

The following protocol is adapted from general procedures for the synthesis of pyrimidines from chalcones and guanidine.

Materials:

- (E)-3-(dimethylamino)-2-methylprop-2-enal
- Guanidine hydrochloride
- Potassium hydroxide (KOH)
- Ethanol
- Crushed ice
- Water

Procedure:

- **Reaction Setup:** Dissolve (E)-3-(dimethylamino)-2-methylprop-2-enal and guanidine hydrochloride in ethanol.
- **Addition of Base:** Add a solution of potassium hydroxide to the mixture.
- **Reflux:** Heat the reaction mixture to reflux for several hours.[\[7\]](#)
- **Precipitation:** After cooling, pour the reaction mixture into crushed ice.
- **Isolation and Purification:** Filter the resulting precipitate, wash with water, dry, and recrystallize from ethanol to obtain the purified pyrimidine derivative.[\[7\]](#)

Intermediate in Fluvastatin Synthesis

(E)-3-(dimethylamino)-2-methylprop-2-enal is a precursor to a key intermediate in an improved manufacturing process for the drug fluvastatin.[\[9\]](#) The synthesis involves a condensation reaction of an indole derivative with the dianion of tert-butyl acetoacetate.

Biological Activity and Cellular Targets

Currently, there is a lack of specific data on the direct biological activity and cellular signaling pathways modulated by (E)-3-(dimethylamino)-2-methylprop-2-enal. However, as an α,β -unsaturated aldehyde, it belongs to a class of compounds known for their chemical reactivity and potential biological effects.

α,β -Unsaturated aldehydes are known to be reactive electrophiles that can form covalent adducts with cellular nucleophiles, such as the thiol groups in cysteine residues of proteins and glutathione.[\[10\]](#)[\[11\]](#)[\[12\]](#) This reactivity is the basis for their biological effects, which can include cytotoxicity. The toxicity of these compounds is often mediated through protein damage.[\[13\]](#) Highly toxic α,β -unsaturated aldehydes tend to inactivate cells primarily through protein damage, while less toxic ones may also induce DNA damage.[\[13\]](#)

The cellular response to α,β -unsaturated aldehydes can involve the activation of detoxification pathways and antioxidant responses.[\[14\]](#) Further research is needed to elucidate the specific biological targets and pharmacological profile of (E)-3-(dimethylamino)-2-methylprop-2-enal.

Safety Information

(E)-3-(dimethylamino)-2-methylprop-2-enal is classified as an irritant.[1][15]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][2]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1]

It is essential to handle this compound in a well-ventilated area and use appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 3-(Dimethylamino)-2-methyl-2-propenal 97 19125-76-9 [sigmaaldrich.com]
2. 3-Dimethylamino-2-methyl-2-propenal | C₆H₁₁NO | CID 2777801 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. scbt.com [scbt.com]
4. Vilsmeier-Haack Reaction - Chemistry Steps [chemistrysteps.com]
5. Vilsmeier-Haack Reaction | NROChemistry [nrochemistry.com]
6. jk-sci.com [jk-sci.com]
7. Vilsmeier-Haack Reaction [organic-chemistry.org]
8. ijpcbs.com [ijpcbs.com]
9. researchgate.net [researchgate.net]

- 10. Biological interactions of alpha,beta-unsaturated aldehydes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. academic.oup.com [academic.oup.com]
- 12. researchgate.net [researchgate.net]
- 13. Aldehydes with high and low toxicities inactivate cells by damaging distinct cellular targets - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. "Cytotoxicity and cellular response to alpha, beta-unsaturated aldehyde" by Ngome Llewellyn Makia [ir.library.louisville.edu]
- 15. chembk.com [chembk.com]
- To cite this document: BenchChem. [Technical Guide: (E)-3-(Dimethylamino)-2-methylprop-2-enal]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1144346#3-dimethylamino-2-methyl-2-propenal-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com